

Summary of Amprolium Efficacy & Resistance Findings

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Compound Focus: Amprolium

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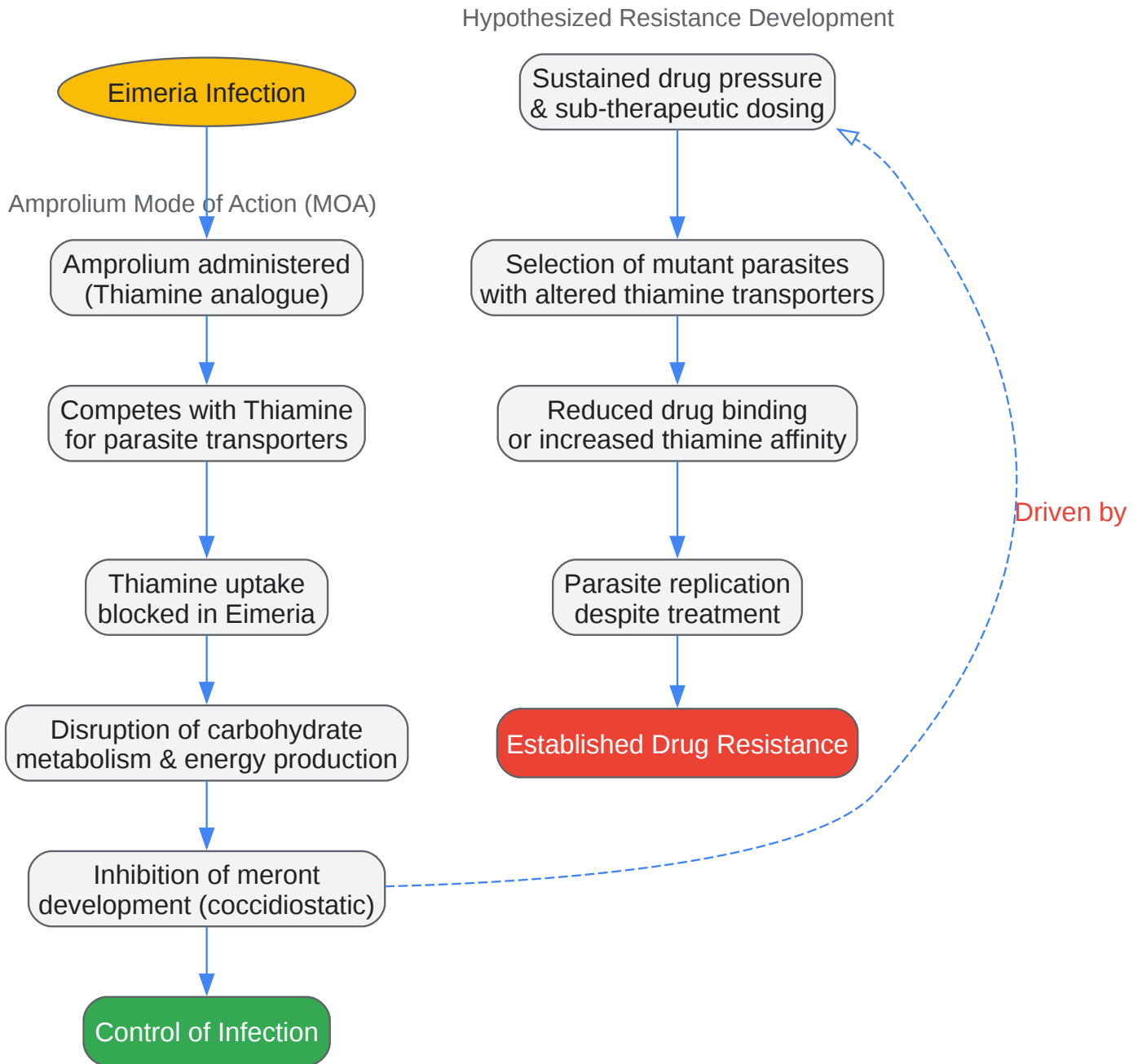
Study Location / Type	Drug Tested	Efficacy & Resistance Findings	Key Metrics & Methods
Bangladesh (2025) [1]	Amprolium + Sulphaquinoxaline	Good efficacy; ranked second-best among tested drugs.	Global Index (GI); Evaluation based on weight gain, FCR, lesion score, oocyst index, and mortality. [1]
Iran (2013) [2]	Amprolium + Ethopabate	Resistance was evident in multiple field isolates.	Global Index (GI), Anticoccidial Sensitivity Test (AST), Optimum Anticoccidial Activity (OAA); Poor weight gain and feed conversion in medicated, infected birds. [2]
Southern Nigeria (Date N/A) [3]	Amprolium; Amprolium + Sulfaquinoxaline	Resistance indicated by the presence of lesions despite drug administration.	Lesion Scores, Oocyst Shedding; Cecal lesions persisted in medicated, infected groups. [3]
Long-term Surveillance (2021) [4]	Amprolium	High sensitivity maintained; 98% of field isolates remained	Resistance Monitoring; Only 2% of isolates showed a modest

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		fully sensitive after 20+ years of use.	(1.5-fold) reduction in sensitivity. [4]

Mechanisms of Action and Potential Resistance Pathways

Amprolium is a **thiamine (Vitamin B1) analogue** [5]. Its primary mode of action is to competitively inhibit the uptake of thiamine by the parasite, thereby disrupting carbohydrate synthesis and energy metabolism [5]. This action is mainly coccidiostatic at lower doses and becomes coccidiocidal at higher doses [5].

While the precise molecular mechanisms of resistance to **amprolium** are not fully elucidated, the diagrams below outline its mode of action and a hypothesized pathway for the development of resistance, based on general principles of parasitology.



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Amprolium's action and potential resistance development pathway.

Experimental Protocols for Resistance Evaluation

Researchers typically use **battery cage trials** to evaluate anticoccidial drug efficacy and resistance. The standard protocol can be summarized as follows [1] [2]:

Preparation & Inoculum

Raise day-old chicks
in coccidia-free conditions

Collect & sporulate
Eimeria field oocysts

Confirm species via
microscopy & PCR

Standardize inoculum dose
(e.g., 75,000 oocysts/bird)

Battery Cage Trial

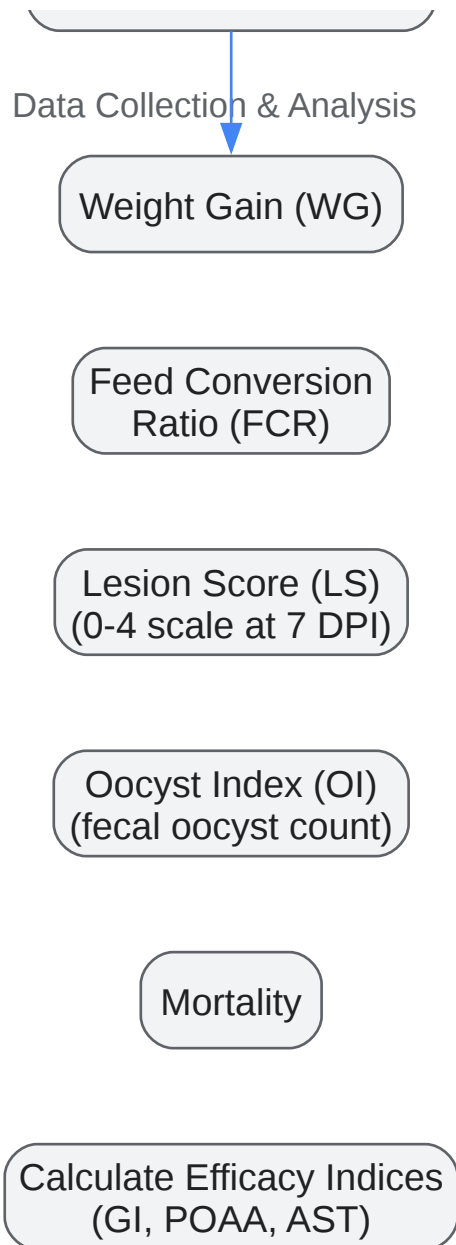
Divide birds into
experimental groups

Start medicated feed
(2 days pre-infection)

Inoculate with
sporulated oocysts

Continue medication
for 7 days post-infection (DPI)

Collect data until 7 DPI



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Standard workflow for evaluating anticoccidial drug resistance.

The key efficacy indices calculated from the collected data are defined in the table below [2]:

Efficacy Index	Full Name	Calculation & Interpretation
GI	Global Index	A composite score based on WG, FCR, LS, and OI. Efficacy is expressed as a percentage of the non-infected, non-medicated control group (%GINNC).
AST	Anticoccidial Sensitivity Test	Based on the reduction of mean lesion scores compared to the infected, non-medicated control. A reduction of 0-30% = Resistance , 31-49% = Partial Resistance, ≥50% = Sensitivity. [2]
POAA	Percent Optimum Anticoccidial Activity	Uses a growth and survival ratio. ≤50% = Resistant , 51%-74% = Partially Resistant, ≥75% = Sensitive. [2]

Management Strategies to Mitigate Resistance

To preserve the efficacy of **amprolium** and other anticoccidials, integrated management is crucial:

- **Use in Combination Therapies:** **Amprolium** is often formulated with **ethopabate** or **sulphaquinoxaline** [6] [5]. These components inhibit different metabolic pathways (e.g., folic acid

synthesis), creating a "**double blockade**" against the parasite and slowing the emergence of resistance [6].

- **Implement Rotation Programs:** Alternating the use of **amprolium** (a synthetic drug) with other classes of anticoccidials, such as **ionophores** (e.g., monensin, salinomycin) or **vaccines**, is a recommended strategy. This helps prevent a single parasite population from being continuously selected for resistance to one drug type [6] [7].
- **Focus on Prevention and Biosecurity:** Since oocysts are highly resilient in the environment, strict biosecurity, effective cleaning, and maintaining dry litter are fundamental to reducing the overall parasite load and dependency on drugs [7].

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